

# 2-Ethylhexyl bromide-d17 chemical properties

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## Compound of Interest

Compound Name: 2-Ethylhexyl bromide-d17

Cat. No.: B12394808

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## Technical Guide: 2-Ethylhexyl bromide-d17

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Ethylhexyl bromide-d17**, a deuterated analog of 2-Ethylhexyl bromide. This document is intended for use by professionals in research and development who require detailed information on this compound for applications such as isotopic labeling, mechanistic studies, and as a building block in the synthesis of complex molecules.

## Core Chemical Properties

**2-Ethylhexyl bromide-d17** is the deuterated form of 2-Ethylhexyl bromide where all 17 hydrogen atoms have been replaced with deuterium. This isotopic substitution makes it a valuable tool in mass spectrometry-based studies and for altering the metabolic profile of parent molecules. Due to the limited availability of experimental data for the deuterated compound, properties of the non-deuterated analog are provided for comparison and as an estimation where applicable.

## Quantitative Data Summary

The following tables summarize the key chemical and physical properties of **2-Ethylhexyl bromide-d17** and its non-deuterated counterpart.

Table 1: Properties of **2-Ethylhexyl bromide-d17**

Property	Value	Source
Molecular Formula	C <sub>8</sub> D <sub>17</sub> Br	[1]
Molecular Weight	210.23 g/mol	[1]
CAS Number	1398065-97-8	[2]
Appearance	Not specified (likely a colorless liquid)	Inferred
Boiling Point	No data available	-
Density	No data available	-
Refractive Index	No data available	-

Table 2: Properties of 2-Ethylhexyl bromide (non-deuterated)

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>17</sub> Br	[3]
Molecular Weight	193.12 g/mol	[3]
CAS Number	18908-66-2	[3]
Appearance	Colorless liquid	[3]
Boiling Point	75-77 °C at 16 mmHg	[4]
Density	1.086 g/mL at 25 °C	[4]
Refractive Index (n <sub>20/D</sub> )	1.4538	[4]
Solubility	Insoluble in water; Soluble in organic solvents like chloroform and ethyl acetate.	[5][6]

## Experimental Protocols

While specific experimental protocols for the synthesis of **2-Ethylhexyl bromide-d17** are not readily available in the literature, a standard method for the conversion of a primary alcohol to

an alkyl bromide can be adapted. The most common and effective method for this transformation on a laboratory scale is the use of phosphorus tribromide ( $\text{PBr}_3$ ).

## Synthesis of 2-Ethylhexyl bromide-d17 from 2-Ethylhexanol-d18

This protocol describes a general procedure for the bromination of the deuterated alcohol precursor.

Materials:

- 2-Ethylhexanol-d18 (perdeuterated)
- Phosphorus tribromide ( $\text{PBr}_3$ )
- Anhydrous diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dropping funnel
- Reflux condenser
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

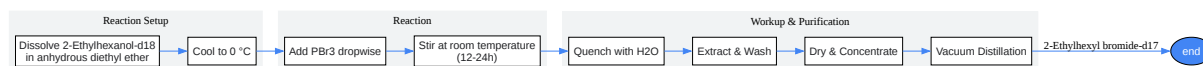
Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 2-Ethylhexanol-d18 in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon). Cool the flask in an ice bath to 0 °C.

- Addition of  $\text{PBr}_3$ : Slowly add one-third of a molar equivalent of phosphorus tribromide dropwise to the stirred solution of the alcohol. Maintain the temperature at  $0\text{ }^\circ\text{C}$  during the addition.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir the mixture for 12-24 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Workup: Carefully quench the reaction by slowly adding ice-cold water. Transfer the mixture to a separatory funnel.
- Extraction: Separate the organic layer. Wash the organic layer sequentially with cold water, saturated sodium bicarbonate solution, and finally with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purification: The crude product can be purified by vacuum distillation to yield pure **2-Ethylhexyl bromide-d17**.

## Visualizations

The following diagrams illustrate the synthesis workflow and a typical reaction pathway for **2-Ethylhexyl bromide-d17**.



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Caption: Synthesis workflow for **2-Ethylhexyl bromide-d17**.



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Caption: General S<sub>N</sub>2 reaction of **2-Ethylhexyl bromide-d17**.

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